

# Safe Disposal of 2-((2-(Dimethylamino)ethyl)(methyl)amino)ethanol: A Procedural Guide

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## Compound of Interest

Compound Name: 2-((2-(Dimethylamino)ethyl)(methyl)amino)ethanol

Cat. No.: B051265

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This guide provides essential safety and logistical information for the proper disposal of **2-((2-(Dimethylamino)ethyl)(methyl)amino)ethanol**, a chemical that requires careful handling due to its hazardous properties. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe and compliant disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

Warning: This substance is known to cause severe skin burns and eye damage. It is also harmful if swallowed or in contact with skin.<sup>[1][2]</sup> Before handling, it is crucial to be aware of its hazards and to use appropriate personal protective equipment.

Primary Hazards:

- Causes severe skin burns and eye damage<sup>[1]</sup>
- Causes serious eye damage<sup>[1]</sup>
- May be harmful if swallowed<sup>[2]</sup>
- Combustible liquid

Required Personal Protective Equipment:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[1][3]
- Skin Protection: Wear protective gloves and impervious clothing.[1][3]
- Respiratory Protection: In case of inadequate ventilation, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)).[1]

## Chemical and Physical Properties

Understanding the physical and chemical properties of **2-((2-(Dimethylamino)ethyl)(methyl)amino)ethanol** is essential for its safe handling and disposal.

Property	Value
CAS Number	2212-32-0[1]
Molecular Formula	C7H18N2O[2]
Boiling Point	207 °C (lit.)
Density	0.904 g/mL at 25 °C (lit.)
Flash Point	87 °C (188.6 °F) - closed cup

## \*\*Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent harm to personnel and the environment.

Step-by-Step Spill Response:

- Evacuate and Secure the Area: Remove all personnel from the immediate vicinity of the spill.
- Remove Ignition Sources: As the substance is combustible, eliminate any open flames, sparks, or hot surfaces.[4]
- Ensure Adequate Ventilation: Work in a well-ventilated area to avoid the buildup of harmful vapors.

- **Contain the Spill:** Use inert absorbent materials to contain the spill. Prevent the chemical from entering drains or waterways.[\[4\]](#)
- **Clean-Up:** Carefully collect the absorbed material and place it into a suitable, labeled container for disposal. Do not use brass or copper containers or tools.[\[4\]](#)
- **Decontaminate:** Clean the spill area thoroughly with a suitable cleaning agent.
- **Dispose of Waste:** All contaminated materials must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[\[1\]](#)

## Proper Disposal Procedure

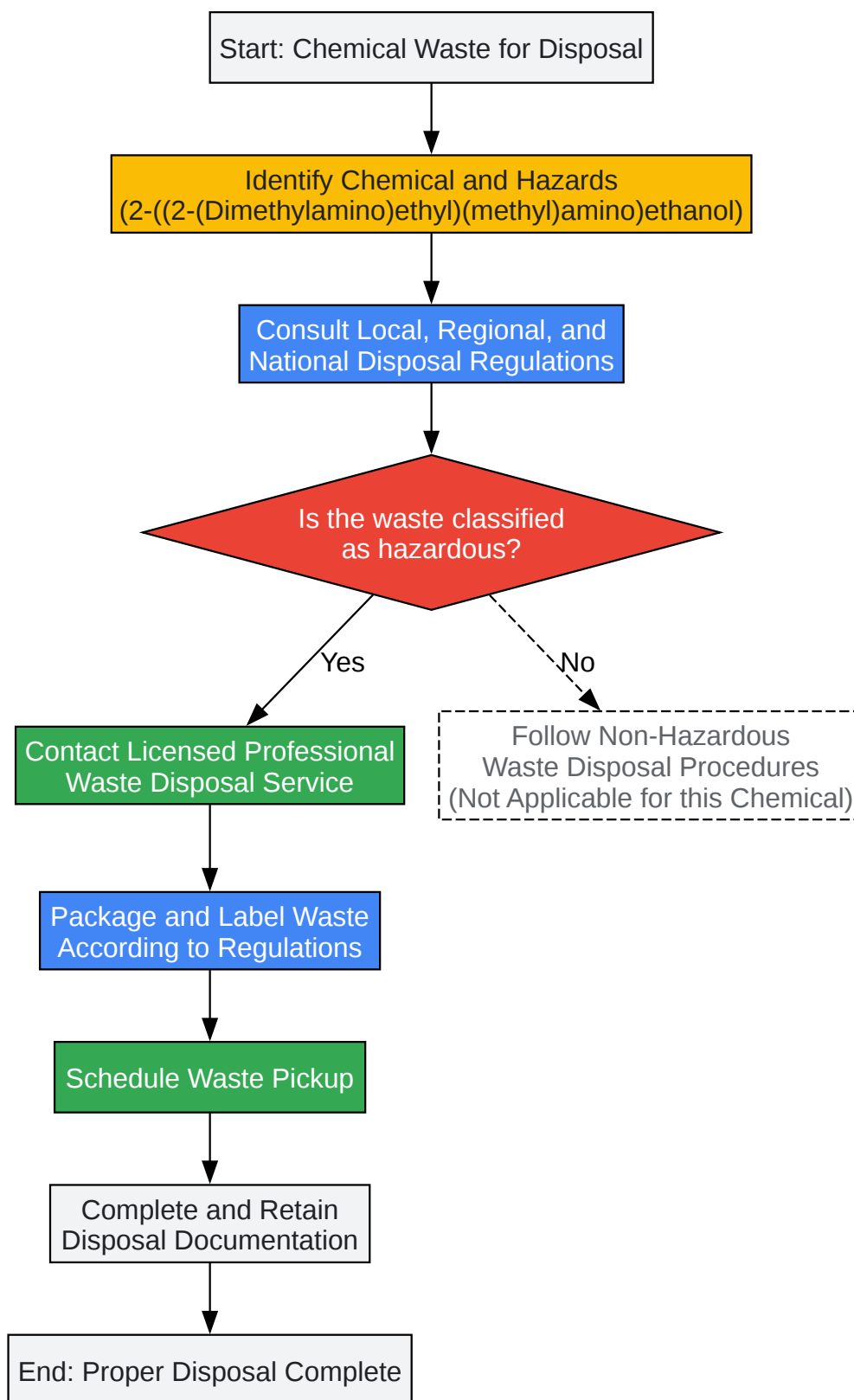
The disposal of **2-((2-(Dimethylamino)ethyl)(methyl)amino)ethanol** must be conducted in compliance with all applicable laws and regulations. It is imperative to treat this chemical and its empty containers as hazardous waste.[\[1\]](#)

Step-by-Step Disposal Guidance:

- **Consult Regulations:** Before initiating any disposal procedures, consult local, regional, and national hazardous waste regulations.[\[5\]](#)
- **Do Not Dispose in General Waste or Drains:** This chemical should never be disposed of in the regular trash or poured down the drain.
- **Use a Licensed Waste Disposal Service:** The most appropriate method of disposal is to contact a licensed professional waste disposal service to arrange for the collection and proper treatment of the chemical waste.[\[1\]](#)
- **Properly Label Waste Containers:** Ensure that the container holding the waste is clearly and accurately labeled with the chemical name and associated hazards.
- **Handle Uncleaned Containers as Hazardous:** Empty containers may retain product residue and should be handled with the same precautions as the chemical itself.[\[3\]](#)

## Disposal Decision Workflow

The following diagram illustrates the logical steps to be taken when disposing of **2-((2-(Dimethylamino)ethyl)(methyl)amino)ethanol**.



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Caption: Disposal Decision Workflow for Hazardous Chemicals.

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